

Technical Support Center: Overcoming Furalaxyl Resistance in Plasmopara viticola

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Compound of Interest

Compound Name: Furalaxyl

Cat. No.: B1674189

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This technical support center provides troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols for researchers, scientists, and drug development professionals working on **furalaxyl** resistance in *Plasmopara viticola*, the causal agent of grapevine downy mildew.

Frequently Asked Questions (FAQs)

Q1: What is **furalaxyl** and what is its mode of action against *Plasmopara viticola*?

Furalaxyl is a systemic fungicide belonging to the phenylamide (PA) chemical class. Phenylamides are classified under the Fungicide Resistance Action Committee (FRAC) Code 4.[1][2] Their specific mode of action is the inhibition of ribosomal RNA (rRNA) synthesis, which primarily impacts hyphal growth and the formation of sporangia in oomycetes like *P. viticola*. [1] [2] This site-specific action, while effective, makes them prone to resistance development. [2][3]

Q2: What is the molecular mechanism of **furalaxyl** resistance in *P. viticola*?

Unlike other fungicide classes such as Quinone outside Inhibitors (QoIs) or Carboxylic Acid Amides (CAAs) where specific point mutations conferring resistance are well-documented (e.g., G143A for QoIs, G1105S for CAAs), the precise molecular mechanism and the specific gene mutations responsible for phenylamide resistance in *P. viticola* remain unclear. [1][4][5] Resistance may involve one or two major genes and potentially several minor genes, but the exact site of mutation has not yet been mapped. [2] Therefore, resistance detection relies primarily on phenotypic bioassays rather than molecular diagnostics.

Q3: How can I determine if my *P. viticola* isolates are resistant to **furalaxyl**?

The most common method is to conduct a leaf disc bioassay.^{[1][5]} This involves treating grapevine leaf discs with a range of **furalaxyl** concentrations, inoculating them with *P. viticola* sporangia, and observing the level of sporulation after an incubation period. A lack of growth inhibition at a known discriminatory dose indicates resistance. For a detailed methodology, refer to the "Experimental Protocols" section below.

Q4: What are the primary strategies for managing **furalaxyl** resistance in experimental and field settings?

Fungicide resistance management aims to reduce the selection pressure on the pathogen population.^[6] Key strategies include:

- **Alternation:** Avoid consecutive applications of fungicides from the same FRAC group. Alternate phenylamides (Group 4) with fungicides that have different modes of action.^[7]
- **Mixtures:** Apply **furalaxyl** in a tank mix with an effective, non-cross-resistant partner fungicide, preferably a multi-site inhibitor which has a low risk of resistance development.^{[3][8]}
- **Limiting Applications:** Restrict the total number of phenylamide applications per season to reduce the selection window for resistant strains.^[3]
- **Preventative Use:** Apply fungicides preventatively based on disease risk models rather than curatively after symptoms appear, as this reduces the overall pathogen population size.^{[3][7]}

Troubleshooting Guides

Problem: My standard **furalaxyl** treatment is failing to control *P. viticola* infection in my experiments.

- **Initial Assessment:** This is a strong indicator of "practical resistance," where the fungicide is no longer effective under normal use conditions. The first step is to confirm this observation with a controlled laboratory assay.
- **Recommended Action:**

- Isolate the Pathogen: Collect sporangia from the infected plant material.
- Conduct a Bioassay: Perform a leaf disc bioassay (see protocol below) using your isolate. Include a known **furalaxyl**-sensitive *P. viticola* strain as a control.
- Analyze Results: Compare the EC50 values (the concentration of fungicide that inhibits 50% of pathogen growth) of your isolate to the sensitive control. A significant increase in the EC50 value confirms resistance. In a study in Georgia, for example, no reduced sensitivity to the phenylamide mefenoxam was found when tested at a discriminatory dose of 10 mg/ml.^[5]

Problem: The results from my leaf disc bioassays are inconsistent or not reproducible.

- Potential Causes & Solutions:
 - Leaf Viability: Use young, fully expanded, healthy leaves from unsprayed, susceptible grapevine cultivars. Leaf age and health can significantly impact pathogen growth.
 - Inoculum Density: Standardize the concentration of the sporangia suspension used for inoculation. Too high a density can overwhelm the fungicide, while too low a density can lead to patchy or no growth.
 - Fungicide Preparation: Use freshly prepared serial dilutions of the fungicide from a certified analytical standard. Ensure complete dissolution in the solvent before diluting in water.
 - Environmental Conditions: Maintain consistent high humidity (>95%) and a stable temperature (e.g., 20-22°C) during incubation. Fluctuations can affect both pathogen growth and fungicide stability.^[9]
 - Replication: Use a sufficient number of replicate discs for each concentration and control to ensure statistical validity.^[9]

Problem: I have confirmed high levels of phenylamide resistance. What are my next steps for controlling *P. viticola*?

- Immediate Action: Discontinue the use of all phenylamide fungicides (FRAC Group 4) as a standalone treatment, as cross-resistance exists among all active ingredients in this group. [\[2\]](#)
- Alternative Control Strategies:
 - Switch FRAC Groups: Select effective fungicides from different FRAC groups with distinct modes of action.
 - Implement Mixtures: If phenylamides are to be used as part of a resistance management strategy, they must be mixed with a non-cross-resistant partner fungicide. [\[3\]](#)[\[8\]](#)
 - Consult FRAC Guidelines: Refer to the latest Fungicide Resistance Action Committee recommendations for managing resistance in oomycetes.

Data Presentation

Table 1: Fungicide Classes for Alternation or Mixture with Phenylamides against *P. viticola*

FRAC Code	Chemical Group	Mode of Action	Example Active Ingredients	Resistance Risk
4	Phenylamides (PAs)	rRNA synthesis inhibition	Furalaxyl, Metalaxyl, Mefenoxam	High
11	Quinone outside Inhibitors (Qols)	Inhibits mitochondrial respiration at Complex III	Azoxystrobin, Kresoxim-methyl	High[3]
40	Carboxylic Acid Amides (CAAs)	Inhibits cellulose synthesis	Dimethomorph, Mandipropamid	Moderate[3]
21	Quinone inside Inhibitors (Qils)	Inhibits mitochondrial respiration at Complex III	Cyazofamid	Moderate to High
M01	Copper-based	Multi-site contact activity	Copper hydroxide	Low
M03	Dithiocarbamates	Multi-site contact activity	Mancozeb, Metiram	Low[7]

Table 2: Example Sensitivity Profiles for *P. viticola* to Phenylamides

Note: Specific EC50 values for **furalaxyl** are not readily available in recent literature. Data is often presented qualitatively based on growth at a discriminatory dose. Resistant strains can show little to no inhibition at concentrations where sensitive strains are fully controlled.

Isolate Type	Phenylamide Concentration	Expected Sporulation Level	Interpretation
Sensitive (Wild-Type)	0.1 µg/mL	< 50% of control	Sensitive
Sensitive (Wild-Type)	1.0 µg/mL	No sporulation	Sensitive
Resistant	1.0 µg/mL	> 50% of control	Reduced Sensitivity
Highly Resistant	100 µg/mL	> 50% of control	High-level Resistance

Experimental Protocols

Protocol 1: Leaf Disc Bioassay for **Furalaxyl** Sensitivity

This protocol is adapted from methodologies used for assessing fungicide sensitivity in *P. viticola*.[\[1\]](#)[\[5\]](#)[\[9\]](#)

1. Materials:

- Young, healthy grapevine leaves (susceptible cultivar, e.g., *Vitis vinifera* cv. 'Chasselas').
- *P. viticola* isolates (field isolate and a known sensitive reference strain).
- **Furalaxyl** analytical standard.
- Sterile distilled water, appropriate solvent (e.g., acetone or DMSO).
- Petri dishes or multi-well plates lined with moist filter paper.
- Cork borer (1.5-2 cm diameter).
- Hemocytometer or spectrophotometer for spore counting.
- Incubation chamber with controlled temperature and humidity.

2. Procedure:

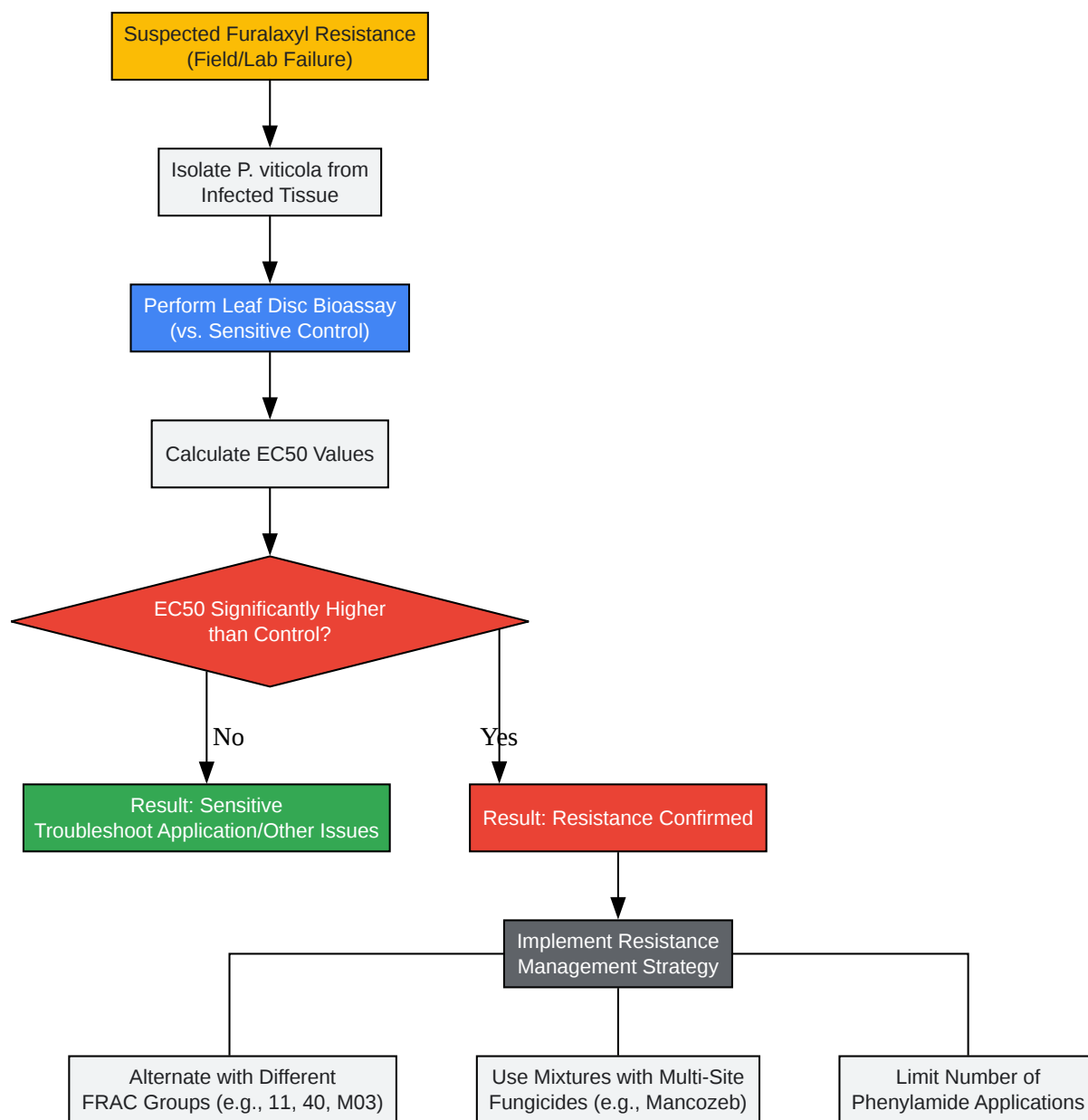
- Leaf Disc Preparation:

- Collect young, fully expanded leaves. Wash them thoroughly with deionized water and pat dry.
- Using a cork borer, cut discs from the leaf lamina, avoiding major veins.
- Place discs abaxial (underside) up in Petri dishes or plates lined with wet filter paper.
- Fungicide Preparation:
 - Prepare a stock solution of **furalaxyl** (e.g., 10,000 µg/mL) in a suitable solvent.
 - Perform serial dilutions in sterile distilled water to achieve the desired final concentrations (e.g., 0, 0.01, 0.1, 1, 10, 100 µg/mL). Include a solvent-only control.
- Inoculum Preparation:
 - Gently wash sporangia from freshly sporulating lesions into cold (4°C) sterile distilled water.
 - Adjust the sporangia concentration to 5×10^4 sporangia/mL using a hemocytometer.
 - Keep the suspension on ice to prevent premature zoospore release.
- Inoculation and Treatment:
 - Apply a small droplet (e.g., 20 µL) of the sporangia suspension to the center of each leaf disc.
 - Allow the inoculum to air-dry for 1-2 hours.
 - Apply an equal volume (e.g., 20 µL) of the corresponding **furalaxyl** dilution (or control solution) on top of the dried inoculum spot.
- Incubation:
 - Seal the plates to maintain high humidity.
 - Incubate at 20-22°C with a photoperiod (e.g., 16h light / 8h dark) for 6-7 days.

3. Assessment:

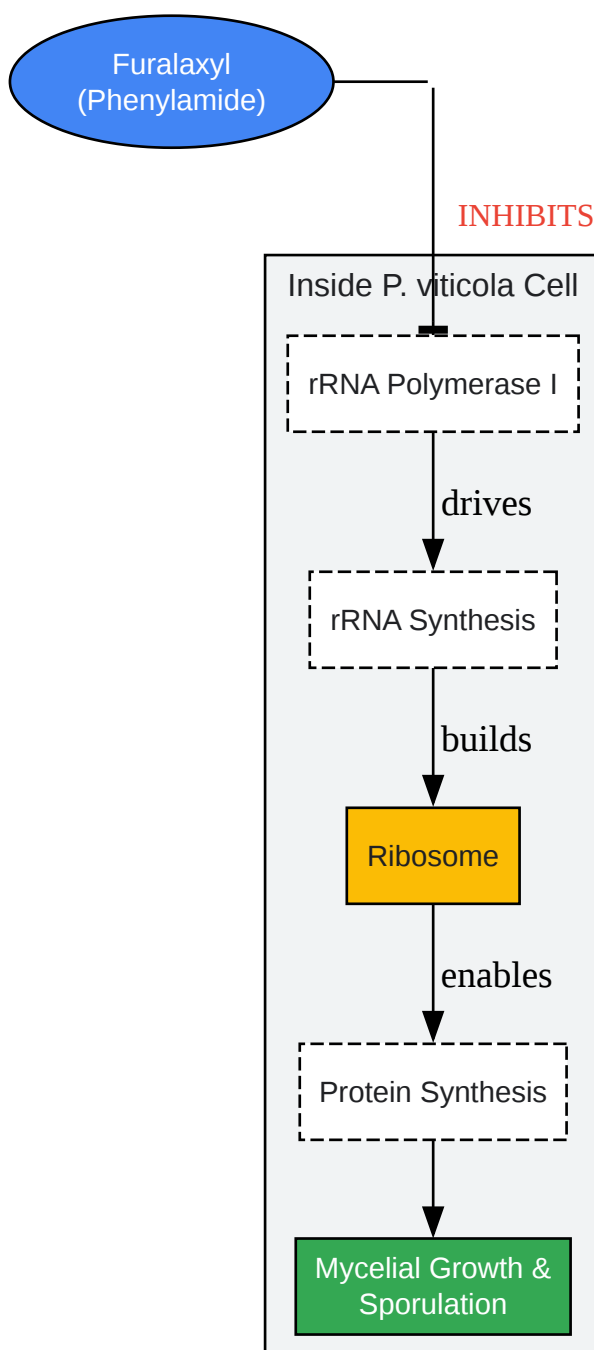
- Visually assess the percentage of the leaf disc surface covered by new sporulation for each treatment.
- Calculate the percent inhibition relative to the untreated control.
- Use probit analysis or non-linear regression to determine the EC50 value for each isolate.

Mandatory Visualizations



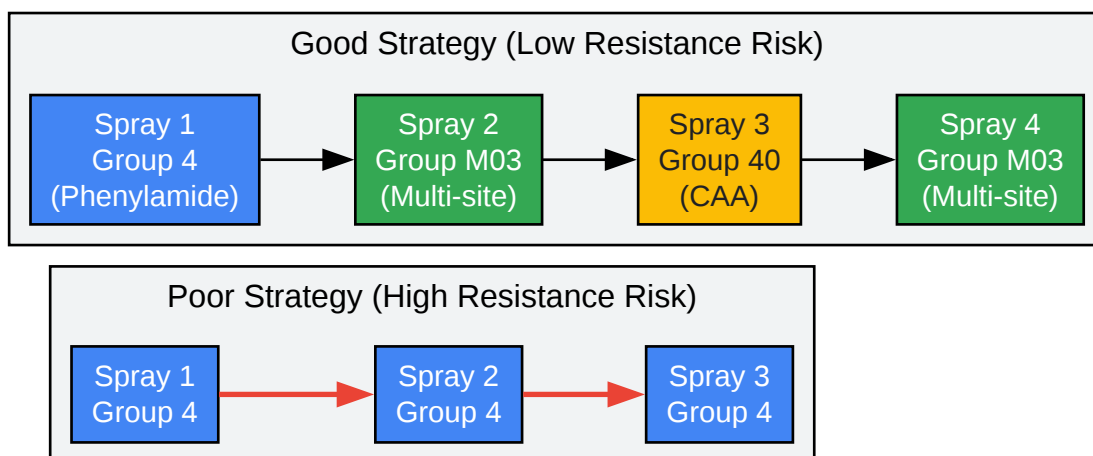
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Caption: Workflow for the identification and management of **furalaxyl** resistance.



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Caption: Simplified mode of action of **furalaxyl** (a phenylamide fungicide).



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Caption: Comparison of fungicide application strategies to manage resistance.

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